

# chemical formula and CAS number for terbium nitrate pentahydrate

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## Compound of Interest

Compound Name: *Terbium(III) nitrate pentahydrate*

Cat. No.: *B1591407*

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## Terbium Nitrate Pentahydrate: Chemical Identity and Properties

This technical guide provides essential information regarding the chemical formula and CAS number for terbium nitrate pentahydrate, a compound of significant interest to researchers and scientists in various fields, including materials science and drug development.

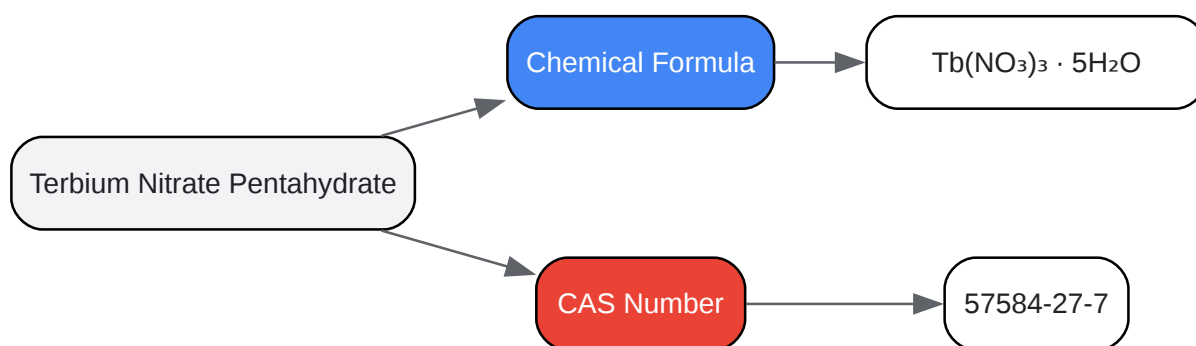
### Chemical Identification

Terbium (III) nitrate pentahydrate is a water-soluble crystalline compound that serves as a key source of terbium for applications compatible with nitrates and lower pH conditions.<sup>[1]</sup> Its chemical identity is defined by a specific molecular formula and a unique CAS number for precise tracking and safety management.

Identifier	Value
Chemical Name	Terbium(III) nitrate pentahydrate
Chemical Formula	$\text{Tb}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$
CAS Number	57584-27-7[1][2][3][4]
Molecular Weight	435.02 g/mol [2][3][5]
EC Number	233-138-7[1]
Synonyms	Terbium trinitrate pentahydrate, Terbium(3+) nitrate pentahydrate[3][4]

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the compound and its primary identifiers.



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Caption: Relationship between the compound and its identifiers.

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## References

- 1. americanelements.com [americanelements.com]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Terbium Nitrate Pentahydrate CAS NO: 57584-27-7, 13451-19-9 Molecular Formula:  $\text{Tb}(\text{NO}_3)_3 \cdot 5(\text{H}_2\text{O})$  [unmdc.com]
- 5. Terbium(III) nitrate pentahydrate |  $\text{H}_{10}\text{N}_3\text{O}_{14}\text{Tb}$  | CID 17924347 - PubChem [pubchem.ncbi.nlm.nih.gov]
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